

CAS number and molecular formula of N-Benzoyl-DL-alanine.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Benzoyl-DL-alanine*

Cat. No.: B075806

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An In-Depth Technical Guide to N-Benzoyl-DL-alanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Benzoyl-DL-alanine**, a protected amino acid derivative with significant applications in synthetic organic chemistry and biochemical research. This document details its chemical identity, synthesis and purification protocols, and an overview of its chemical and biological properties.

Chemical Identity and Properties

N-Benzoyl-DL-alanine, with the CAS Number 1205-02-3, is the N-benzoyl derivative of the racemic amino acid DL-alanine.^[1] Its molecular formula is C₁₀H₁₁NO₃.^[1] The benzoyl group serves as a robust protecting group for the amine functionality of alanine, which is particularly useful in peptide synthesis to prevent unwanted side reactions.^[2]

Physicochemical Properties

The key physicochemical properties of **N-Benzoyl-DL-alanine** are summarized in the table below.

Property	Value	Reference
Molecular Weight	193.20 g/mol	[1][3]
Appearance	White crystalline solid	[3]
Melting Point	163-167 °C	[4]
Solubility	Very slightly soluble in water. Soluble in ethanol.	[2][4]
pKa	Data not available in search results	
LogP	Data not available in search results	

Experimental Protocols

Detailed methodologies for the synthesis and purification of **N-Benzoyl-DL-alanine** are provided below. These protocols are based on established chemical principles and information gathered from scientific literature.

Synthesis via Schotten-Baumann Reaction

N-Benzoyl-DL-alanine is commonly synthesized by the benzoylation of DL-alanine using benzoyl chloride under alkaline conditions.[2]

Materials:

- DL-alanine
- 10% Sodium hydroxide solution
- Benzoyl chloride
- Concentrated Hydrochloric acid
- Deionized water

- Ethanol

Procedure:

- **Dissolution:** Dissolve DL-alanine in a 10% sodium hydroxide solution in a flask, maintaining the temperature at or below 25°C.
- **Benzoylation:** While vigorously stirring the solution, slowly and simultaneously add benzoyl chloride and a 10% sodium hydroxide solution in small portions. Ensure the reaction mixture remains alkaline throughout the addition.
- **Reaction:** After the addition is complete, continue to stir the mixture vigorously for one hour at room temperature.
- **Acidification:** After the reaction period, carefully acidify the reaction mixture to a pH of approximately 3-4 using concentrated hydrochloric acid. This will precipitate the **N-Benzoyl-DL-alanine**.
- **Isolation:** Collect the crude product by vacuum filtration and wash it with cold water.

Purification by Recrystallization

The crude **N-Benzoyl-DL-alanine** can be purified by recrystallization to obtain a product of high purity.^[2]

Materials:

- Crude **N-Benzoyl-DL-alanine**
- Ethanol
- Deionized water
- Activated charcoal (optional)

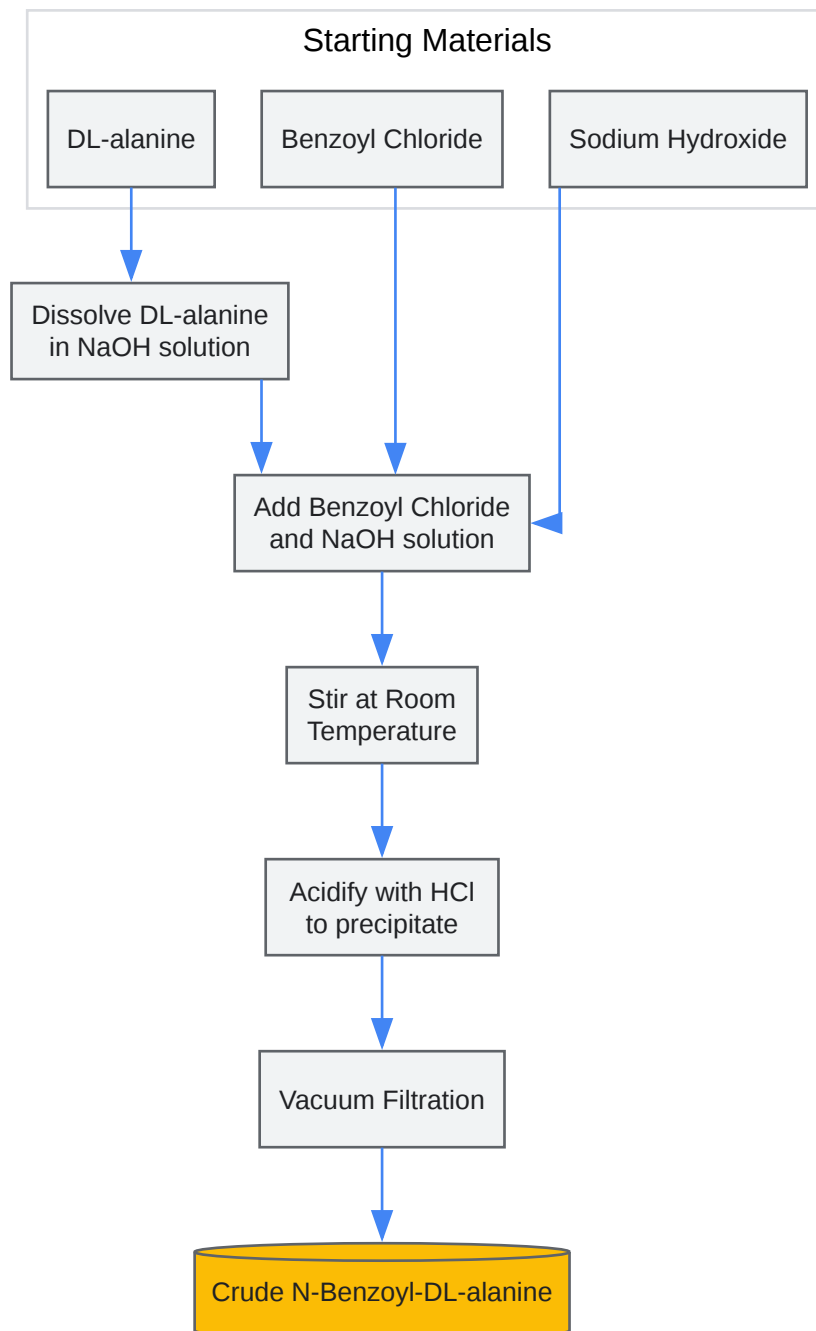
Procedure:

- **Dissolution:** Dissolve the crude **N-Benzoyl-DL-alanine** in a minimum amount of hot ethanol or an ethanol-water mixture in an Erlenmeyer flask.
- **Decolorization (Optional):** If the solution is colored, add a small amount of activated charcoal and boil the solution for a few minutes.
- **Hot Filtration:** While the solution is still hot, filter it through a pre-heated funnel with fluted filter paper to remove any insoluble impurities and activated charcoal.
- **Crystallization:** Allow the hot filtrate to cool slowly to room temperature. Further cooling in an ice bath can promote maximum crystallization.
- **Isolation:** Collect the purified crystals by vacuum filtration using a Büchner funnel.
- **Drying:** Wash the crystals with a small amount of cold ethanol and dry them in a desiccator or a vacuum oven. Purity can be assessed by techniques such as melting point determination, Thin-Layer Chromatography (TLC), or High-Performance Liquid Chromatography (HPLC).^[2]

Workflow and Application Diagrams

The following diagrams illustrate the synthesis and purification workflows, as well as the key applications and reactions of **N-Benzoyl-DL-alanine**.

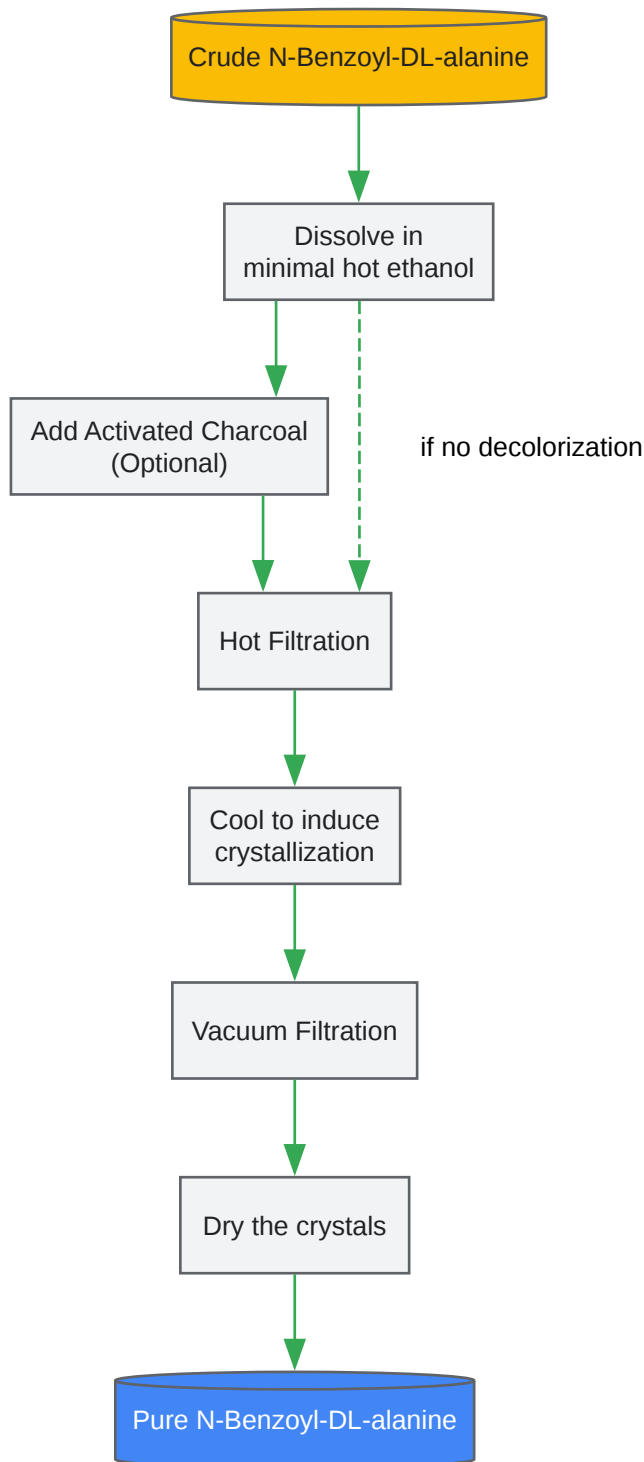
Synthesis of N-Benzoyl-DL-alanine



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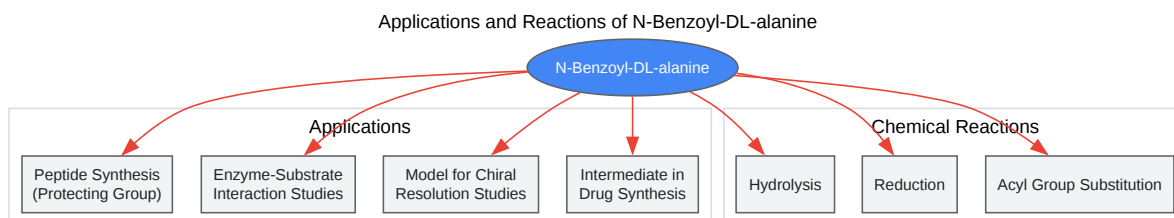
*Synthesis Workflow for **N-Benzoyl-DL-alanine**.*

Purification by Recrystallization



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*Purification Workflow for **N-Benzoyl-DL-alanine**.*



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*Key Applications and Reactions of **N-Benzoyl-DL-alanine**.*

Biological and Chemical Information

While specific signaling pathways involving **N-Benzoyl-DL-alanine** are not extensively documented in the available literature, its biological and chemical activities are of interest to researchers.

Biological Activity

N-Benzoyl-DL-alanine serves as a model compound for investigating enzyme-substrate interactions, particularly with proteases.[2] The benzoyl group can influence the binding affinity of the molecule to certain enzymes, thereby modulating their activity.[2] Furthermore, derivatives of **N-Benzoyl-DL-alanine** have been explored for their potential antimicrobial properties. For instance, certain thiourea derivatives bearing benzoyl and halobenzoyl moieties with α - and β -alanine have demonstrated weak to strong antibacterial activity against both Gram-positive and Gram-negative bacteria.[5]

Chemical Reactions

N-Benzoyl-DL-alanine can undergo several chemical transformations:

- Hydrolysis: The amide bond can be hydrolyzed to yield DL-alanine and benzoic acid.[2]
- Reduction: The benzoyl group can be reduced to form N-benzyl-DL-alanine.[2]

- Substitution: The benzoyl group can be substituted with other acyl groups under appropriate conditions.[2]
- Enzymatic Resolution: The racemic mixture can be resolved into its constituent D- and L-enantiomers through enzymatic methods, such as using lipases, which selectively act on one enantiomer.[2]

Conclusion

N-Benzoyl-DL-alanine is a valuable compound for chemical and biological research. Its straightforward synthesis and the stability of the benzoyl protecting group make it a useful building block in peptide synthesis and a model substrate for studying enzymatic processes. Further research into its derivatives may yield compounds with interesting biological activities for drug development. This guide provides foundational information and protocols to support researchers in their work with this versatile molecule.

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- To cite this document: BenchChem. [CAS number and molecular formula of N-Benzoyl-DL-alanine.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075806#cas-number-and-molecular-formula-of-n-benzoyl-dl-alanine]

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